

Application Note: Structural Elucidation and Purity Profiling of (E)-4-Bromonicotinaldehyde Oxime

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Compound of Interest

Compound Name: (E)-4-bromonicotinaldehyde oxime

CAS No.: 154237-69-1

Cat. No.: B179863

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Executive Summary

(E)-4-bromonicotinaldehyde oxime is a critical synthetic intermediate, particularly in the construction of fused heterocyclic systems such as furo[2,3-c]pyridines and naphthyridines. Its quality directly impacts the yield and stereochemical integrity of downstream pharmaceutical targets.

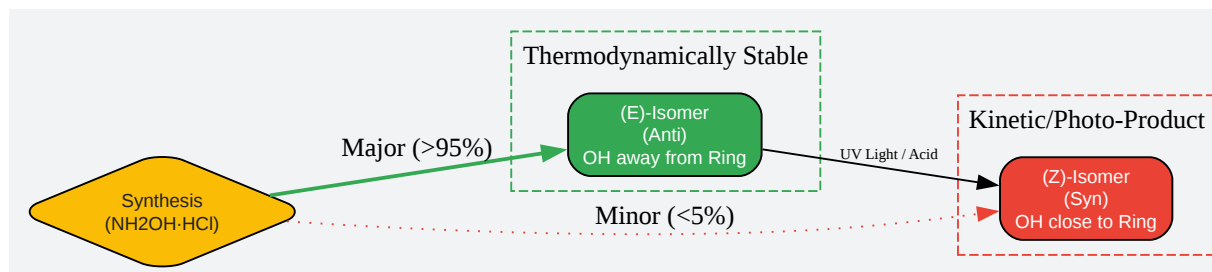
This Application Note provides a definitive protocol for characterizing this molecule, addressing the two primary analytical challenges:

- **Geometric Isomerism:** Distinguishing the thermodynamically stable E-isomer (anti) from the Z-isomer (syn).
- **Amphoteric Nature:** Managing the basic pyridine nitrogen and acidic oxime moiety during chromatographic separation.

Chemical Context & Isomerism

The target molecule exists in equilibrium between E and Z forms. For 3-substituted pyridine aldoximes, the E-isomer is generally the major product due to steric repulsion in the Z-form between the oxime oxygen and the substituents at positions 2 or 4.

Isomer Visualization (DOT)



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Figure 1: Isomeric distribution during synthesis. The (E)-isomer is preferred to minimize steric clash between the oxime hydroxyl and the C2/C4 protons.

Protocol A: High-Field NMR Spectroscopy

Purpose: Definitive structural assignment and E/Z ratio determination.

Experimental Setup

- Instrument: 400 MHz or higher (500 MHz recommended for resolution of aromatic coupling).
- Solvent: DMSO-d₆ is strictly required.
 - Reasoning: CDCl₃ often leads to broadening or loss of the oxime -OH signal due to exchange. DMSO-d₆ stabilizes the -OH via hydrogen bonding, allowing for the observation of the diagnostic oxime proton doublet/singlet.
- Concentration: 10-15 mg in 0.6 mL solvent.

Spectral Analysis Strategy

The pyridine ring protons (H2, H5, H6) provide a coupling network. The key to isomer identification is the NOESY (Nuclear Overhauser Effect Spectroscopy) correlation.

Nucleus	Assignment	Approx. Shift (ppm)	Multiplicity	Diagnostic Logic
^1H	-CH=N- (Aldoxime)	8.20 - 8.50	Singlet	Shift varies by ~0.5 ppm between E/Z isomers.
^1H	-OH (Oxime)	11.5 - 12.0	Singlet (br)	Visible in DMSO-d ₆ ; disappears with D ₂ O shake.
^1H	H2 (Pyridine)	8.80 - 9.00	Singlet	Most deshielded due to adjacent N and oxime.
^1H	H6 (Pyridine)	8.40 - 8.60	Doublet	Coupled to H5.
^1H	H5 (Pyridine)	7.60 - 7.80	Doublet	Coupled to H6.
^{13}C	C=N	145 - 150	-	Diagnostic for oxime carbon.

The "Self-Validating" NOESY Experiment

To prove you have the (E)-isomer, run a 2D NOESY experiment.

- (E)-Isomer: The Aldoxime proton (-CH=N-) is spatially close to the Pyridine H2 and H4 (in this case Br is at C4, so look for H2). The -OH is directed away.
- (Z)-Isomer: The -OH group is spatially close to the Pyridine H2.
- Validation: Strong NOE cross-peak between Aldoxime-H and Pyridine-H2 confirms the (E)-configuration.

Protocol B: UPLC-MS Purity Profiling

Purpose: Quantify purity and identify brominated byproducts.

Chromatographic Challenges

Pyridine derivatives are basic and prone to "tailing" on standard silica-based C18 columns due to interaction with residual silanols.

- Solution: Use a "charged surface" hybrid column (CSH) or high-pH stable column, OR use an acidic mobile phase modifier to protonate the pyridine fully.

Method Parameters[1][2][3]

- Column: Waters XSelect CSH C18 (2.1 x 50 mm, 2.5 μ m) or equivalent.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Gradient:
 - 0.0 min: 5% B
 - 4.0 min: 95% B
 - 5.0 min: 95% B
- Detection: UV at 254 nm (aromatic) and 220 nm (amide/oxime).

Mass Spectrometry (MS) Interpretation

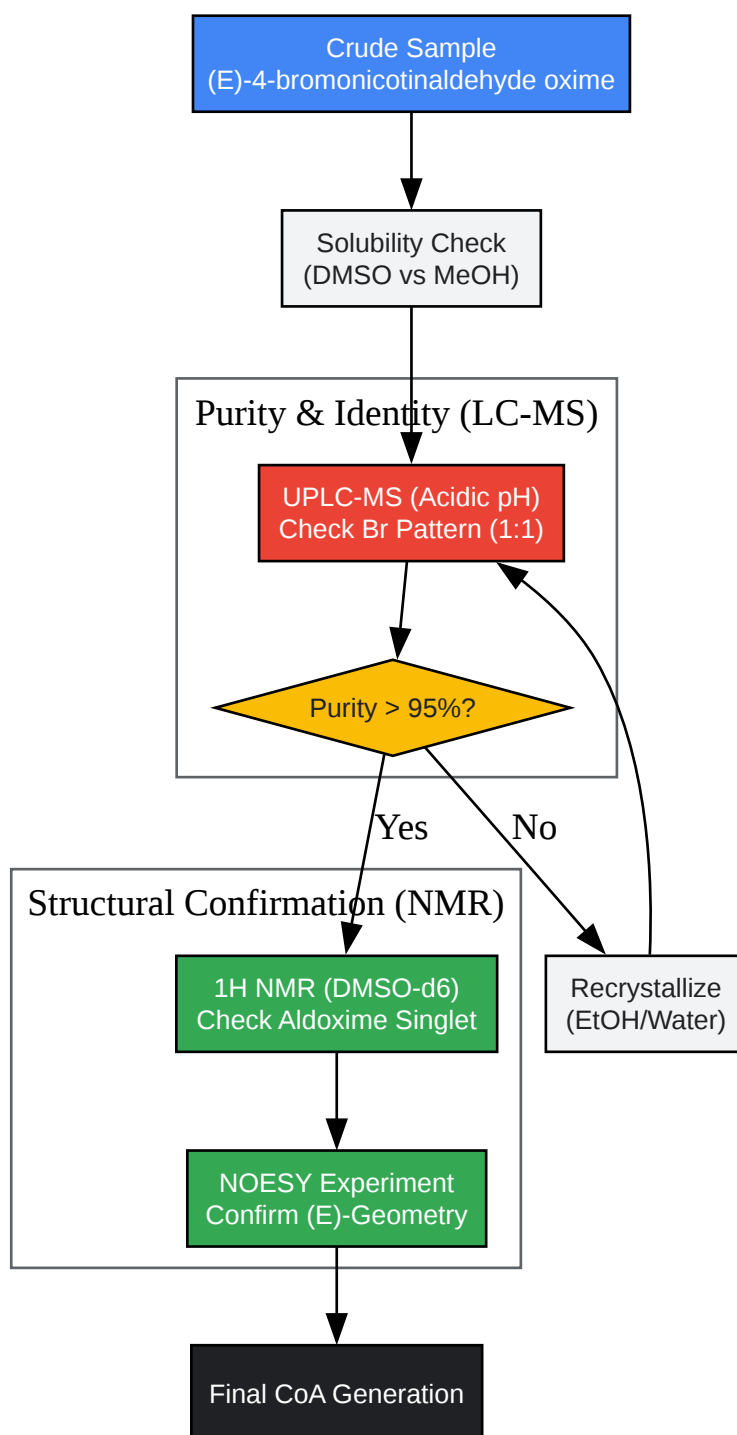
The presence of Bromine provides a unique isotopic signature that serves as an internal check for identity.

- Ionization: ESI Positive Mode (M+H)⁺.
- Isotope Pattern:

- Bromine exists as ^{79}Br (50.7%) and ^{81}Br (49.3%).
- Expectation: Two peaks of nearly equal intensity separated by 2 mass units.
- Target Mass:
 - Formula: $\text{C}_6\text{H}_5\text{BrN}_2\text{O}$ [\[1\]](#)
 - Monoisotopic Mass (^{79}Br): ~200.96
 - Observed $[\text{M}+\text{H}]^+$: 201.97 and 203.97 (1:1 ratio).

System Suitability Test (SST): The method is valid ONLY if the resolution (R_s) between the main peak and any preceding aldehyde precursor (hydrolysis product) is > 1.5 .

Analytical Workflow Diagram



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Figure 2: Step-by-step characterization workflow ensuring both chemical purity and stereochemical accuracy.

Synthesis & Impurity Profile Note

Understanding the origin of the sample aids in identifying impurities. This oxime is typically synthesized by reacting 4-bromonicotinaldehyde with hydroxylamine hydrochloride in the presence of a base (Sodium Acetate or Carbonate) in ethanol [1].

Common Impurities:

- 4-Bromonicotinaldehyde: Unreacted starting material. (Detect via LC-MS: Mass ~186/188).
- 4-Bromonicotinonitrile: Dehydration byproduct (often formed under high heat or acidic workup). Shows a sharp CN stretch in IR ($\sim 2230\text{ cm}^{-1}$).
- 4-Hydroxynicotinaldehyde oxime: Result of bromine displacement (hydrolysis) if reaction conditions are too basic/harsh.

References

- General Synthesis of Pyridine Oximes: Malinka, W. et al. "Synthesis and antimicrobial activity of some novel derivatives of 3-acetylpyridine oxime." *Il Farmaco* (2000).
- NMR Distinction of E/Z Isomers: Kozerski, L. et al. "Stereochemistry of aldoximes: A combined NMR and DFT study." *Magnetic Resonance in Chemistry*. Provides the foundational basis for NOE-based assignment of oxime geometry.
- HPLC Method Development for Pyridines: Waters Corporation. "Separation of Pyridine Isomers using XSelect CSH Columns." Application Note.
- Compound Data (CAS 154237-69-1): PubChem Compound Summary for **(E)-4-bromonicotinaldehyde oxime**.

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Sources

- 1. (E)-4-bromonicotinaldehyde oxime CAS#: 154237-69-1 [m.chemicalbook.com]

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